

A Technical Guide to the Hypothetical Intermediate: 3-Hydroxy-OPC6-CoA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Hydroxy-OPC6-CoA

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following document is a hypothetical guide based on established biochemical principles and data from related molecules. **3-Hydroxy-OPC6-CoA** is a putative intermediate in plant metabolic pathways, and the information presented herein is intended for theoretical and research guidance purposes.

Abstract

3-Hydroxy-2-(2'(Z)-pentenyl)-cyclopentane-1-hexanoyl-Coenzyme A (**3-Hydroxy-OPC6-CoA**) is a hypothesized, transient intermediate in the peroxisomal β -oxidation stage of jasmonic acid (JA) biosynthesis. As a hydroxylated acyl-CoA derivative, it represents a critical step in the enzymatic cascade that shortens the octanoyl side chain of the JA precursor, ultimately leading to the formation of this vital plant hormone. This technical guide provides a comprehensive overview of the predicted chemical properties, structure, and biological context of **3-Hydroxy-OPC6-CoA**. It includes projected physicochemical data, a detailed description of its role in the jasmonate biosynthetic pathway, and detailed experimental protocols for its hypothetical characterization. This document aims to serve as a foundational resource for researchers in plant biology, biochemistry, and natural product chemistry.

Hypothetical Chemical Properties and Structure

3-Hydroxy-OPC6-CoA is a derivative of Coenzyme A, featuring a 3-hydroxy-substituted hexanoyl side chain attached to a cyclopentane ring with a pentenyl group. The presence of the hydroxyl group, the long acyl chain, and the complex Coenzyme A moiety dictates its chemical reactivity and solubility. Its structure is central to its recognition by the multifunctional enzyme responsible for its formation and subsequent oxidation.

Data Presentation: Predicted Physicochemical Properties

Quantitative experimental data for **3-Hydroxy-OPC6-CoA** is not available. The following table summarizes predicted values based on structurally related 3-hydroxyacyl-CoA compounds and computational models.

Property	Predicted Value	Notes
Molecular Formula	C37H60N7O19P3S	Derived from the structure of 3-Oxo-OPC6-CoA with the addition of two hydrogens.
Molecular Weight	1031.90 g/mol	Calculated based on the molecular formula.
Charge (at pH 7)	-4	Based on the phosphate and pyrophosphate groups of Coenzyme A.
Predicted pKa	Multiple values due to phosphate, amine, and hydroxyl groups. Key values likely around 0.9, 3.3, 6.0, and 12.6.	Similar to other Coenzyme A derivatives.
Predicted logP	-6.8	Highly polar, indicating very low solubility in nonpolar solvents and high solubility in aqueous solutions.
Predicted Water Solubility	> 4 g/L	Based on the high polarity and charge of the molecule.

Role in the Jasmonic Acid Biosynthesis Pathway

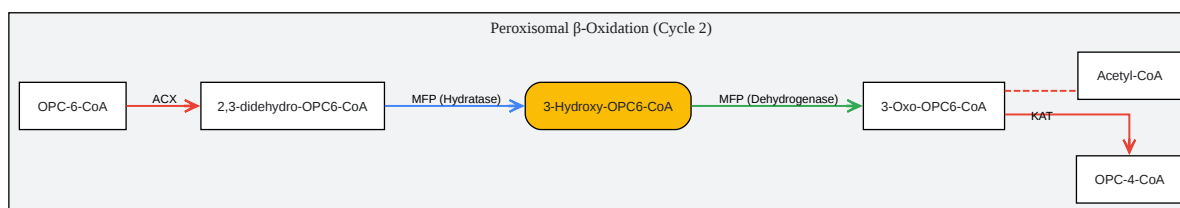
3-Hydroxy-OPC6-CoA is a key intermediate in the second cycle of peroxisomal β -oxidation that shortens the side chain of jasmonic acid precursors. This pathway is crucial for producing jasmonic acid, a hormone that regulates plant defense against herbivores and pathogens, as well as various developmental processes.

The formation and conversion of **3-Hydroxy-OPC6-CoA** are catalyzed by a multifunctional protein (MFP), which in *Arabidopsis thaliana* is identified as ABNORMAL INFLORESCENCE MERISTEM 1 (AIM1). The process occurs in two sequential steps:

- Hydration: Acyl-CoA oxidase (ACX) first introduces a double bond into OPC-6-CoA, forming 2,3-didehydro-OPC6-CoA. The enoyl-CoA hydratase activity of the multifunctional protein then adds a water molecule across this double bond, resulting in the formation of **3-Hydroxy-OPC6-CoA**.
- Oxidation: The L-3-hydroxyacyl-CoA dehydrogenase activity of the same multifunctional protein oxidizes the hydroxyl group of **3-Hydroxy-OPC6-CoA** to a keto group. This reaction yields 3-Oxo-OPC6-CoA (also known as 3-keto-OPC6-CoA).

This 3-Oxo-OPC6-CoA is then cleaved by 3-ketoacyl-CoA thiolase (KAT) to release acetyl-CoA and OPC-4-CoA, which enters the final round of β -oxidation.

Visualization of the Biosynthetic Steps



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Caption: Formation and conversion of **3-Hydroxy-OPC6-CoA** in jasmonate biosynthesis.

Experimental Protocols

The following are detailed, hypothetical protocols for the characterization and activity assessment of **3-Hydroxy-OPC6-CoA** and its related enzymes.

Protocol 1: In Vitro Assay for 3-Hydroxyacyl-CoA Dehydrogenase Activity

This protocol is designed to measure the enzymatic conversion of **3-Hydroxy-OPC6-CoA** to 3-Oxo-OPC6-CoA by monitoring the reduction of NAD^+ to NADH. This method is adapted from assays for similar L

- To cite this document: BenchChem. [A Technical Guide to the Hypothetical Intermediate: 3-Hydroxy-OPC6-CoA]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550394/docs#a-technical-guide-to-the-hypothetical-intermediate-3-hydroxy-opc6-coa\]](https://www.benchchem.com/product/b15550394/docs#a-technical-guide-to-the-hypothetical-intermediate-3-hydroxy-opc6-coa)

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